

# An In-depth Technical Guide to 4-Ethylphenyl Benzoate: Synthesis, Identification, and Applications

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## Compound of Interest

Compound Name: 4-Ethylphenyl benzoate

Cat. No.: B291049

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This guide provides a comprehensive technical overview of **4-ethylphenyl benzoate**, a specialty aromatic ester. Due to its specific substitution pattern, this compound is not widely cataloged in major chemical databases, leading to ambiguity in its standard identifiers. This document clarifies its identity, outlines a robust synthesis protocol, and discusses its potential applications based on the established characteristics of benzoate esters.

## Chemical Identity and Structure

Based on standard IUPAC nomenclature, **4-ethylphenyl benzoate** is the ester formed from the condensation of benzoic acid and 4-ethylphenol. While a specific CAS Registry Number is not readily available in common public databases, its molecular structure and identifiers can be definitively established.

## Table 1: Chemical Identifiers for 4-Ethylphenyl Benzoate

| Identifier        | Value                                                                             | Source |
|-------------------|-----------------------------------------------------------------------------------|--------|
| IUPAC Name        | 4-ethylphenyl benzoate                                                            | -      |
| Molecular Formula | C <sub>15</sub> H <sub>14</sub> O <sub>2</sub>                                    | -      |
| Molecular Weight  | 226.27 g/mol                                                                      | -      |
| Canonical SMILES  | <chem>CCC1=CC=C(C=C1)OC(=O)C2=CC=CC=C2</chem>                                     | -      |
| InChI Key         | InChI=1S/C15H14O2/c1-2-12-7-9-14(10-8-12)17-15(16)13-5-3-4-6-11-13/h3-11H,2H2,1H3 | -      |

Note: These identifiers are based on the chemical structure derived from the IUPAC name and have not been assigned by a central registry like CAS in readily searchable records.

## Physicochemical Properties

Experimentally determined physicochemical data for **4-ethylphenyl benzoate** is not extensively published. However, properties can be estimated based on its structure and comparison with analogous compounds like 4-methylphenyl benzoate (CAS: 614-34-6).

### Table 2: Estimated Physicochemical Properties of 4-Ethylphenyl Benzoate

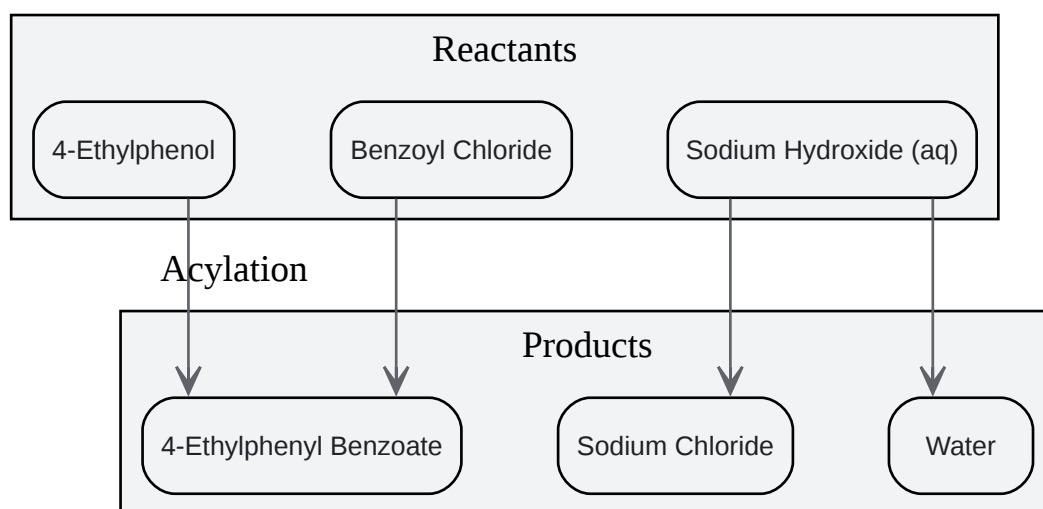
| Property      | Estimated Value                                                                             | Notes                                                                                                    |
|---------------|---------------------------------------------------------------------------------------------|----------------------------------------------------------------------------------------------------------|
| Appearance    | White to off-white solid                                                                    | Based on similar aromatic esters.                                                                        |
| Melting Point | 75-85 °C                                                                                    | Expected to be slightly different from 4-methylphenyl benzoate (70-72 °C) due to the larger ethyl group. |
| Boiling Point | > 300 °C                                                                                    | Aromatic esters have high boiling points.                                                                |
| Solubility    | Insoluble in water; Soluble in organic solvents (e.g., ethanol, diethyl ether, chloroform). | Typical for esters of this type.                                                                         |

## Synthesis of 4-Ethylphenyl Benzoate: The Schotten-Baumann Reaction

The most reliable and widely used method for synthesizing phenyl esters is the Schotten-Baumann reaction. This involves the acylation of a phenol with an acyl chloride in the presence of a base. For **4-ethylphenyl benzoate**, this translates to the reaction of 4-ethylphenol with benzoyl chloride.

The base serves two critical functions: it deprotonates the phenol to form the more nucleophilic phenoxide ion and neutralizes the hydrochloric acid byproduct, driving the reaction to completion.

## Reaction Scheme



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Caption: Synthesis of **4-ethylphenyl benzoate** via the Schotten-Baumann reaction.

## Step-by-Step Experimental Protocol

- **Dissolution of Phenol:** In a conical flask, dissolve 1.0 equivalent of 4-ethylphenol in a 10% aqueous solution of sodium hydroxide.
- **Addition of Acyl Chloride:** To the solution from step 1, add 1.1 equivalents of benzoyl chloride portion-wise while vigorously stirring. The flask should be cooled in an ice bath to manage the exothermic reaction.
- **Reaction:** Continue to stir the mixture vigorously for 15-20 minutes. The solid **4-ethylphenyl benzoate** will precipitate out of the solution.
- **Isolation:** Collect the solid product by vacuum filtration.
- **Washing:** Wash the crude product thoroughly with cold water to remove any unreacted starting materials and sodium hydroxide.
- **Recrystallization:** Purify the crude product by recrystallization from a suitable solvent, such as ethanol, to obtain pure **4-ethylphenyl benzoate**.
- **Drying:** Dry the purified crystals in a vacuum oven.

## Potential Applications and Research Interest

While specific applications for **4-ethylphenyl benzoate** are not widely documented, its structural motifs suggest potential utility in several areas of research and development:

- **Organic Synthesis Intermediate:** As a benzoate ester, it can serve as a building block in the synthesis of more complex molecules. The ester linkage can be hydrolyzed under basic or acidic conditions to release the 4-ethylphenol and benzoic acid moieties, which can then be further functionalized.
- **Materials Science:** Aromatic esters are often investigated for their potential use in liquid crystals, polymers, and other advanced materials. The specific electronic and steric properties imparted by the 4-ethylphenyl group could be of interest in this field.
- **Pharmaceutical and Agrochemical Research:** The benzoate core is a common feature in many biologically active compounds. **4-Ethylphenyl benzoate** could be used as a scaffold in the design and synthesis of novel drug candidates or pesticides. For instance, related benzoate derivatives have been explored for their anticancer and antibacterial properties.<sup>[1]</sup>

## Safety and Handling

Detailed toxicological data for **4-ethylphenyl benzoate** is not available. However, based on its components and general knowledge of similar compounds, the following precautions should be taken:

- **Handling:** Handle in a well-ventilated area, preferably a fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- **Storage:** Store in a cool, dry place away from incompatible materials such as strong oxidizing agents, acids, and bases.
- **Starting Materials:** Note that benzoyl chloride is a lachrymator and corrosive. 4-ethylphenol is also corrosive and should be handled with care.

## References

- PubChem. 4-Methylphenyl benzoate. National Center for Biotechnology Information. [[Link](#)]

- ResearchGate. Scheme I: 4-acetylphenyl benzoate, Scheme II: 4-[(1-(2-carbamothioylhydrazinylidene)ethyl] phenyl benzoate, Scheme III: 4-[3-acetyl-5-(acetylamino)-2-methyl-2,3-dihydro-1,3,4-thiadiazol-2-yl]phenyl benzoate. [[Link](#)]

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## Sources

- [1. 4-Ethylbenzyl benzoate | C16H16O2 | CID 44587223 - PubChem](#)  
[[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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